

Application Notes and Protocols: Preparation of N-Methylethanamine-d2 Stock Solutions

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Compound of Interest

Compound Name: N-Methylethanamine-d2

Cat. No.: B1433879

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This document provides a detailed protocol for the preparation of stock solutions of **N-Methylethanamine-d2**. The following procedures are intended to serve as a guide and may require optimization for specific experimental needs.

Quantitative Data Summary

The physical and chemical properties of N-Methylethanamine are summarized below. It is assumed that the deuterated form (**N-Methylethanamine-d2**) exhibits similar properties. For precise calculations, refer to the Certificate of Analysis (CofA) provided by the supplier for the specific lot of **N-Methylethanamine-d2** being used.

Property	Value (for N-Methylethanamine)	Remarks
Molecular Formula	C ₃ H ₇ D ₂ N	The formula for the deuterated compound.
Molecular Weight	Refer to Certificate of Analysis	The molecular weight will vary slightly from the non-deuterated form (59.11 g/mol) due to the presence of deuterium.
Appearance	Colorless to slightly yellow liquid[1]	Characteristic ammonia-like odor.[1]
Density	~0.6962 g/cm ³ [1]	Assumed to be similar to the non-deuterated form.
Boiling Point	~36.5 °C[1]	Assumed to be similar to the non-deuterated form.
Solubility	Highly soluble in polar solvents (e.g., water, methanol, ethanol) [1]	Limited solubility in non-polar solvents.[1]
Storage Conditions	Store at 2-8°C in a tightly sealed container under an inert atmosphere.	Protect from moisture.

Experimental Protocol: Preparation of a 10 mM N-Methylethanamine-d2 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **N-Methylethanamine-d2** in a suitable deuterated solvent. Deuterated solvents are recommended to avoid isotopic dilution in subsequent experiments where the deuterium label is critical.

Materials and Equipment

- **N-Methylethanamine-d2**

- Deuterated solvent (e.g., Methanol-d4 (CD₃OD), Deuterium oxide (D₂O), or Chloroform-d (CDCl₃))[2][3][4]
- Glass vials with PTFE-lined caps
- Micropipettes and sterile, filtered pipette tips
- Analytical balance
- Vortex mixer
- Fume hood

Safety Precautions

- N-Methylethanamine is a flammable and corrosive liquid.[5] Handle with appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- All procedures should be performed in a well-ventilated fume hood.
- Avoid inhalation of vapors and contact with skin and eyes.

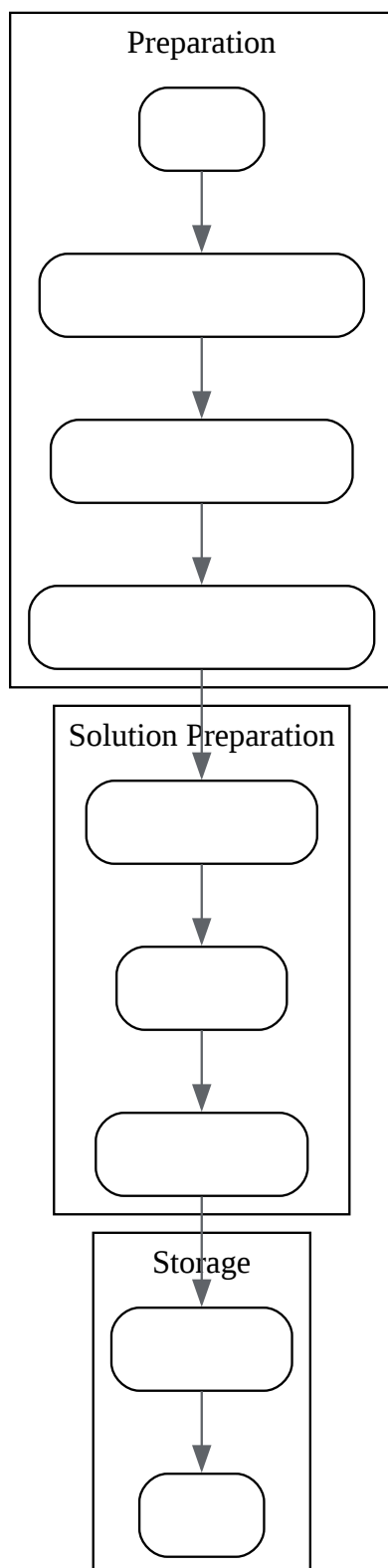
Step-by-Step Procedure

- Determine the Molecular Weight: Obtain the precise molecular weight of **N-Methylethanamine-d2** from the Certificate of Analysis provided by the supplier.
- Solvent Selection: Choose a deuterated solvent in which **N-Methylethanamine-d2** is readily soluble. Based on the high solubility of N-Methylethanamine in polar solvents, Methanol-d4 or Deuterium oxide are suitable choices.[1][2]
- Calculation of Mass: Calculate the mass of **N-Methylethanamine-d2** required to prepare the desired volume and concentration of the stock solution.
 - Formula for calculating mass: $\text{Mass (g)} = \text{Desired Concentration (mol/L)} \times \text{Desired Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - Example for 10 mL of a 10 mM stock solution:

- Desired Concentration = 10 mM = 0.010 mol/L
- Desired Volume = 10 mL = 0.010 L
- Assuming a Molecular Weight of 61.13 g/mol (example value, use the value from your CofA)
- $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.010 \text{ L} \times 61.13 \text{ g/mol} = 0.0006113 \text{ g} = 0.6113 \text{ mg}$
- Preparation of the Stock Solution: a. Tare a clean, dry glass vial with a cap on an analytical balance. b. Carefully add the calculated mass of **N-Methylethanamine-d2** to the vial using a micropipette. c. Record the exact mass of the compound added. d. In the fume hood, add the desired volume of the chosen deuterated solvent to the vial. e. Securely cap the vial. f. Vortex the solution until the **N-Methylethanamine-d2** is completely dissolved.
- Recalculate the Final Concentration: Based on the actual mass of **N-Methylethanamine-d2** added, recalculate the precise concentration of the stock solution.
 - Formula for actual concentration: $\text{Actual Concentration (mol/L)} = [\text{Mass added (g)} / \text{Molecular Weight (g/mol)}] / \text{Volume of solvent (L)}$
- Storage: Store the stock solution at 2-8°C in the tightly capped vial. For long-term storage, consider flushing the vial with an inert gas (e.g., argon or nitrogen) to minimize degradation.

Experimental Workflow

The following diagram illustrates the workflow for the preparation of the **N-Methylethanamine-d2** stock solution.



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